

Application of 2,6-Diethylaniline Derivatives in Reaction Injection Molding (RIM) Processes

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Compound of Interest

Compound Name: 2,6-Diethylaniline hydrochloride

Cat. No.: B1253448

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Diethylaniline (DEA) is a sterically hindered aromatic amine that serves as a key intermediate in the synthesis of high-performance polymers. While not typically used in its monomeric form in Reaction Injection Molding (RIM) processes, its derivatives, particularly 4,4'-Methylenebis(2,6-diethylaniline) (MDEA), are highly effective as chain extenders and curatives for polyurethane and polyurea elastomers. The steric hindrance provided by the ethyl groups ortho to the amine functionalities moderates the reactivity of the diamine with isocyanates, providing a desirable processing window for the fast-reacting RIM systems. This controlled reactivity, coupled with the rigid aromatic backbone, imparts excellent mechanical and thermal properties to the resulting polymers, making them suitable for a wide range of demanding applications.

Principle of Reaction

In RIM processes, two highly reactive liquid streams, an isocyanate component (A-side) and a polyol or polyamine blend (B-side), are impingement mixed at high pressure and then injected into a heated mold where polymerization occurs rapidly. When a DEA derivative like MDEA is used as a chain extender in the B-side, the primary amine groups react with the isocyanate groups (-NCO) of the A-side to form urea linkages. This reaction is a step-growth

polymerization that builds the hard segment of the polyurethane-urea or polyurea network, contributing significantly to the final properties of the elastomer.

The overall reaction can be generalized as the reaction between an isocyanate prepolymer and a chain extender blend containing the DEA derivative.

Application Data

The use of MDEA as a curative in RIM formulations leads to elastomers with a favorable combination of processing characteristics and final properties. The moderated reactivity allows for complete mold filling, even in complex geometries, before the viscosity builds up excessively. The resulting polyurea and polyurethane-urea elastomers exhibit high tensile strength, excellent tear and abrasion resistance, and good thermal stability.

Table 1: Typical Physical and Mechanical Properties of an MDI-MDEA Based RIM Polyurea Elastomer

Property	Test Method	Typical Value
Hardness, Shore D	ASTM D2240	50 - 60
Tensile Strength (MPa)	ASTM D412	25 - 35
Elongation at Break (%)	ASTM D412	200 - 300
Tear Strength (kN/m)	ASTM D624	80 - 100
Flexural Modulus (MPa)	ASTM D790	400 - 600
Glass Transition (T _g , °C)	DSC	100 - 120
Heat Deflection Temp (°C)	ASTM D648	90 - 110

Note: The properties listed are typical and can be tailored by adjusting the isocyanate, polyol, and other additives in the formulation.

Experimental Protocols

Protocol 1: Synthesis of 4,4'-Methylenebis(2,6-diethylaniline) (MDEA)

This protocol describes the synthesis of the MDEA chain extender from 2,6-Diethylaniline.

Materials:

- 2,6-Diethylaniline (DEA)
- Formaldehyde (37% solution in water)
- Hydrochloric acid (HCl, concentrated)
- Sodium hydroxide (NaOH)
- Toluene
- Ethanol

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, charge 2,6-Diethylaniline and hydrochloric acid.
- Heat the mixture to 70-80°C with stirring.
- Slowly add formaldehyde solution to the reaction mixture over a period of 1-2 hours, maintaining the temperature between 80-90°C.
- After the addition is complete, continue to stir the mixture at 90-100°C for 3-4 hours.
- Cool the reaction mixture to 50-60°C and neutralize with a 50% sodium hydroxide solution to a pH of 8-9.
- Separate the organic layer and wash it with water to remove residual salts.
- Remove the solvent (toluene) by distillation under reduced pressure.

- The resulting crude MDEA can be purified by recrystallization from ethanol to yield a white to off-white crystalline solid.

Protocol 2: Reaction Injection Molding of a Polyurethane-Urea Elastomer using MDEA

This protocol outlines the general procedure for producing a RIM part using an MDEA-based formulation.

Materials and Equipment:

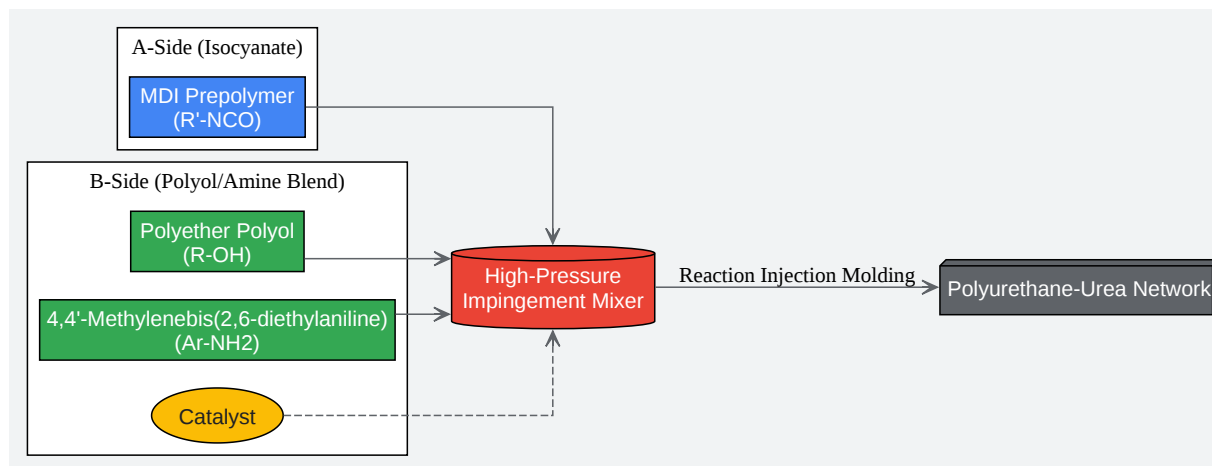
- Isocyanate Prepolymer (A-side): MDI-based prepolymer (e.g., based on a polyether polyol).
- Polyol/Chain Extender Blend (B-side): A mixture of a polyether polyol, MDEA, catalyst, and surfactant.
- High-pressure RIM machine with impingement mixing head.
- Heated mold.
- Mold release agent.

Procedure:

- Preparation of the B-side Component:
 - In a suitable mixing vessel, thoroughly blend the polyether polyol, MDEA, catalyst (e.g., a tertiary amine), and surfactant.
 - Degas the mixture under vacuum to remove any entrapped air.
- RIM Machine Setup:
 - Set the component temperatures for the A-side (isocyanate) and B-side (polyol/MDEA blend) to the recommended processing temperatures, typically between 40-60°C.
 - Heat the mold to the desired temperature, usually between 80-120°C.

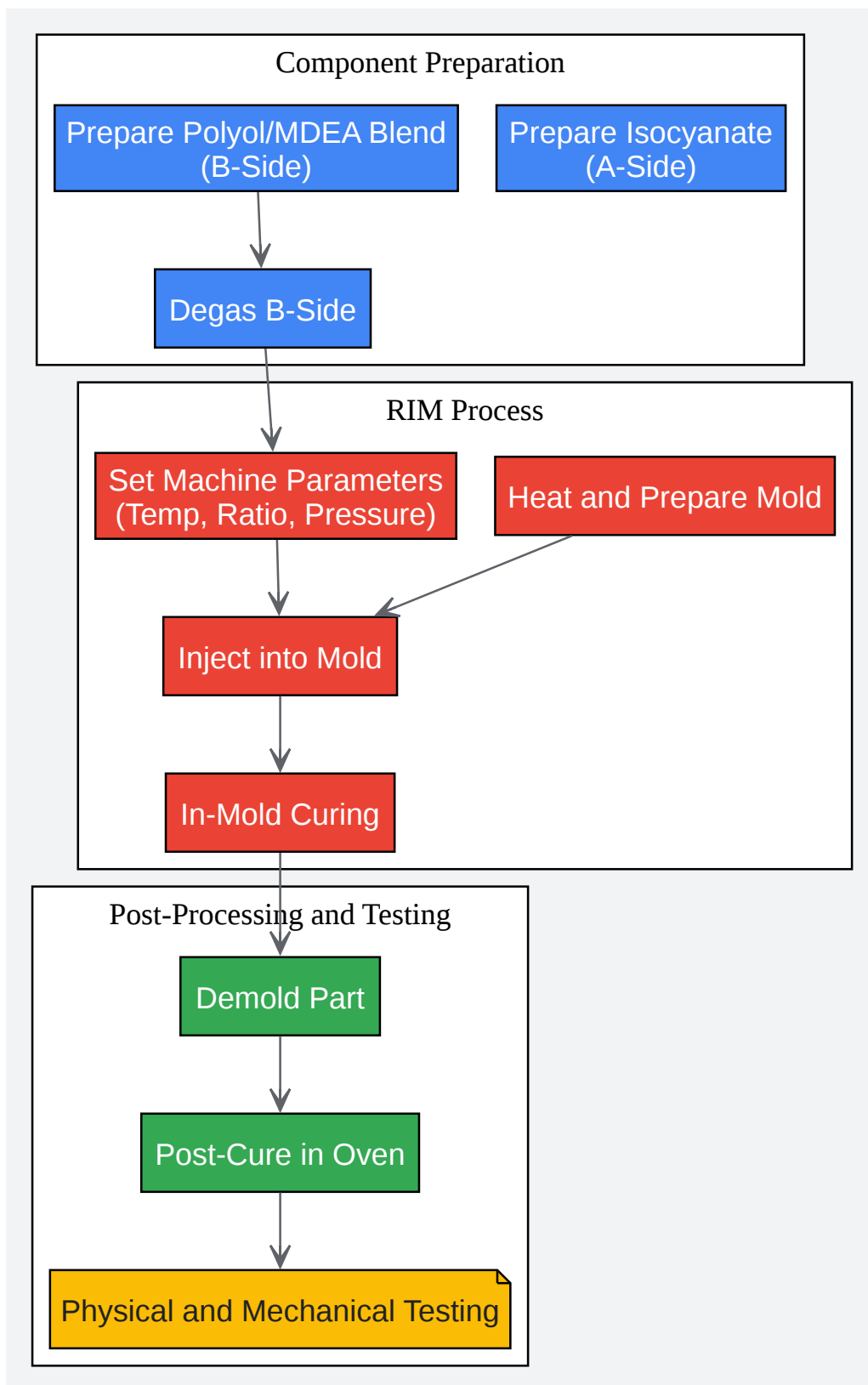
- Apply a suitable mold release agent to the mold cavity.
- Calibrate the RIM machine to deliver the correct stoichiometric ratio of A-side to B-side (typically an isocyanate index of 1.05 to 1.10).
- Injection and Curing:
 - Inject the mixed components into the mold cavity at a high flow rate. The injection pressure will depend on the part geometry and machine specifications.
 - Allow the part to cure in the mold for the specified demold time, which can range from 30 seconds to a few minutes.
- Post-Curing:
 - Demold the part and, if required, subject it to a post-curing cycle in an oven (e.g., 1-2 hours at 100-120°C) to ensure complete reaction and development of final material properties.
- Physical Testing:
 - After conditioning the parts at standard temperature and humidity, perform physical and mechanical tests according to ASTM standards (e.g., ASTM D2240 for hardness, ASTM D412 for tensile properties).

Visualizations



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Caption: Reaction pathway for the formation of a polyurethane-urea network in a RIM process.



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Caption: Experimental workflow for the RIM process using a DEA derivative-based formulation.

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